

# 5-Amino-2-bromonicotinamide physical and chemical properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 5-Amino-2-bromonicotinamide

Cat. No.: B15230416

[Get Quote](#)

## An In-depth Technical Guide to 5-Amino-2-bromonicotinamide

This technical guide provides a comprehensive overview of the core physical and chemical properties of **5-Amino-2-bromonicotinamide**, tailored for researchers, scientists, and professionals in drug development.

### Core Chemical and Physical Properties

**5-Amino-2-bromonicotinamide** is a brominated nicotinamide derivative with significant potential in medicinal chemistry and pharmaceutical development.<sup>[1]</sup> Its structure, featuring a pyridine ring with an amino group and a bromine substituent, makes it a valuable starting material for synthesizing more complex molecules.<sup>[1]</sup>

Table 1: Physical and Chemical Properties of **5-Amino-2-bromonicotinamide**

Property	Value	Source
IUPAC Name	5-amino-2-bromopyridine-3-carboxamide	[1]
Molecular Formula	C <sub>6</sub> H <sub>6</sub> BrN <sub>3</sub> O	[1]
Molecular Weight	216.04 g/mol	[1]
InChI	InChI=1S/C6H6BrN3O/c7-5-4(6(9)11)1-3(8)2-10-5/h1-2H,8H2,(H2,9,11)	[1]
InChI Key	Not explicitly found for this isomer.	
CAS Number	Not explicitly found for this isomer.	
Appearance	Solid (based on similar compounds)	[2]
Melting Point	Data not available.	
Boiling Point	Data not available.	
Solubility	Data not available.	

## Synthesis and Experimental Protocols

Several synthetic routes are available for **5-Amino-2-bromonicotinamide** and its derivatives. The methodologies generally involve the strategic introduction of the bromine and amino functional groups onto the nicotinamide scaffold.

### 2.1. General Synthesis Methodologies

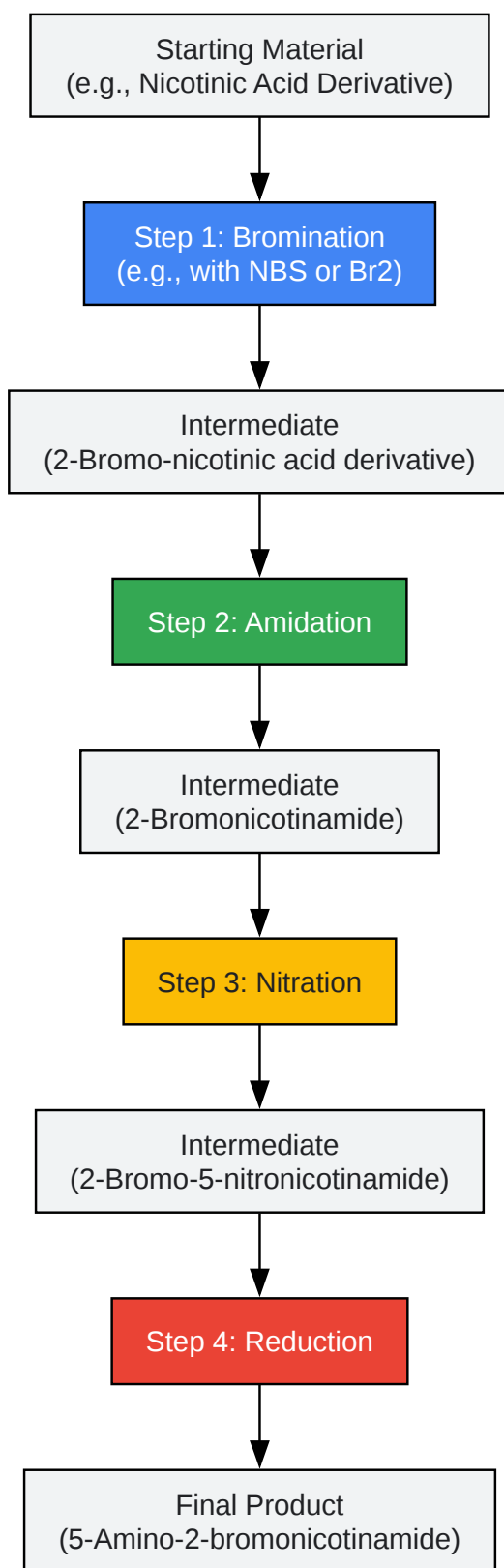
Common synthetic strategies include:

- **Direct Bromination:** This method starts with nicotinamide, and a brominating agent is used to introduce a bromine atom at the 2-position under controlled reaction conditions.[1]

- Amination of Bromo Derivatives: An alternative route begins with a compound like 2-bromonicotinic acid. The amino group is then introduced at the 5-position through an amination reaction, which may be catalyzed.[\[1\]](#)
- Microwave-Assisted Synthesis: For similar compounds, microwave irradiation has been employed to improve reaction rates and yields.[\[1\]](#)

## 2.2. Illustrative Experimental Workflow: Synthesis via Bromination and Amination

The following diagram illustrates a generalized workflow for the synthesis of **5-Amino-2-bromonicotinamide**.



[Click to download full resolution via product page](#)

Caption: Generalized synthetic workflow for **5-Amino-2-bromonicotinamide**.

## Chemical Reactivity and Biological Significance

The chemical reactivity of **5-Amino-2-bromonicotinamide** is influenced by its functional groups. The bromine atom at the 2-position can act as a leaving group in nucleophilic substitution reactions.<sup>[1]</sup> The amino group at the 5-position can undergo reactions such as nucleophilic substitution, where it attacks electrophiles to form new C-N bonds.<sup>[1]</sup>

### 3.1. Role in Drug Discovery and Development

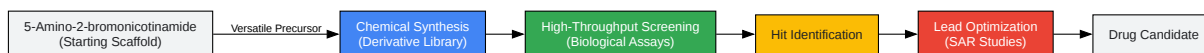
Due to its structural similarity to nicotinamide, an essential biological molecule, **5-Amino-2-bromonicotinamide** and its derivatives are of significant interest in pharmacology.<sup>[1]</sup>

- **Pharmaceutical Development:** Derivatives are being investigated for drug formulations targeting various diseases, including those related to inflammation and infection.<sup>[1]</sup>
- **Research Tools:** It serves as a crucial starting material for the synthesis of more complex molecules in medicinal chemistry.<sup>[1]</sup>
- **Biochemical Assays:** The compound can be utilized in assays to study enzyme interactions and cellular responses.<sup>[1]</sup>

The amino group may participate in hydrogen bonding with biological macromolecules, while the bromine substitution can affect the compound's lipophilicity and membrane permeability, influencing its interaction with cellular targets.<sup>[1]</sup>

### 3.2. Conceptual Drug Discovery Pathway

The following diagram outlines the conceptual role of **5-Amino-2-bromonicotinamide** as a building block in a drug discovery pipeline.



[Click to download full resolution via product page](#)

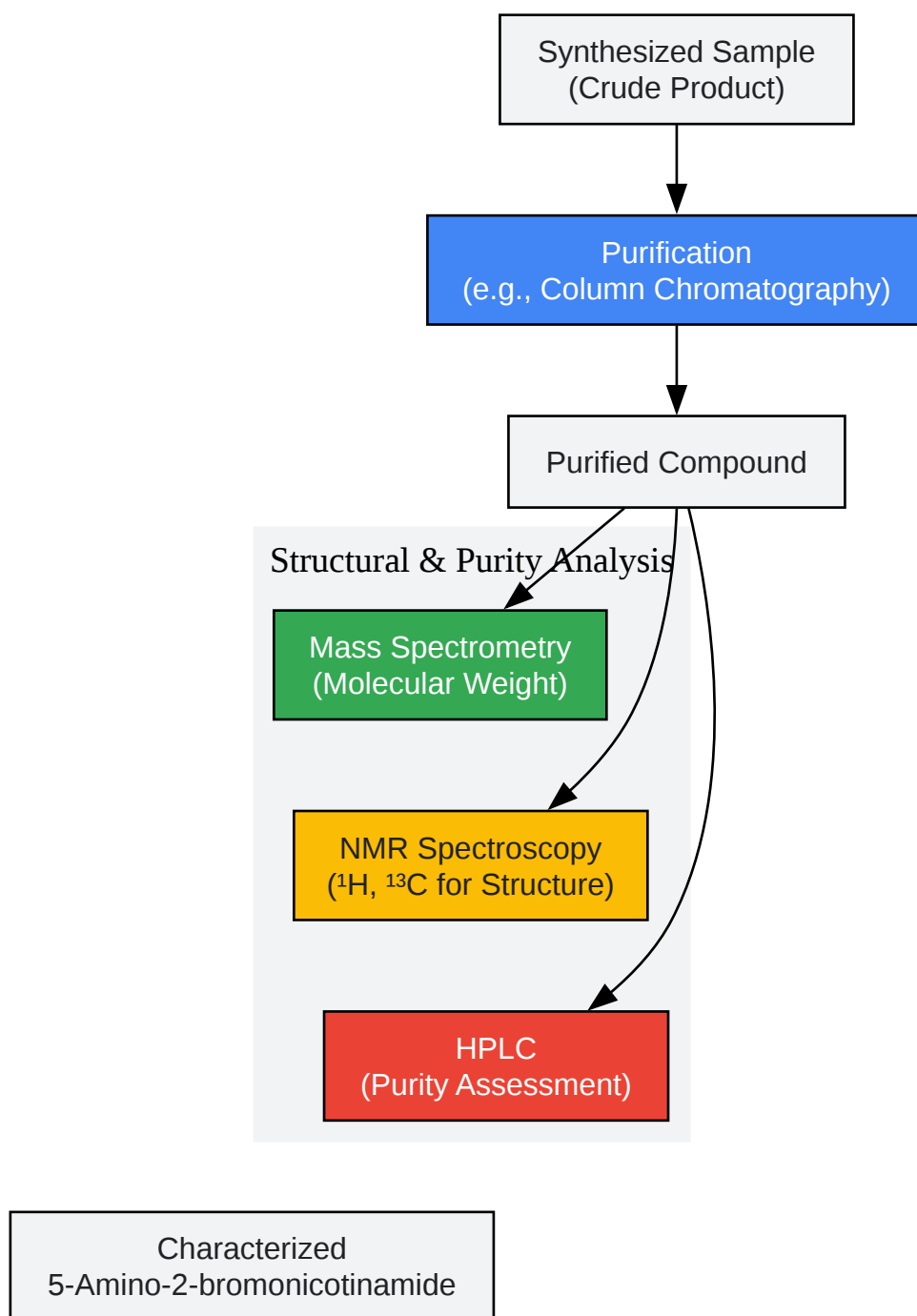
Caption: Role of **5-Amino-2-bromonicotinamide** in a drug discovery workflow.

## Spectral Analysis

While specific spectral data for **5-Amino-2-bromonicotinamide** is not readily available in the searched literature, analysis of similar compounds such as 2-amino-5-bromopyridine can provide insights into the expected spectral characteristics. For instance, in the  $^1\text{H}$  NMR spectrum of a related compound, the amino protons ( $-\text{NH}_2$ ) were observed to resonate around 5.99 ppm.[3] For definitive analysis, experimental determination of the  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, IR, and mass spectra of **5-Amino-2-bromonicotinamide** is required.

### 4.1. Analytical Workflow

A typical workflow for the characterization and quality control of a synthesized batch of **5-Amino-2-bromonicotinamide** is depicted below.



[Click to download full resolution via product page](#)

Caption: Analytical workflow for compound characterization and validation.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Buy 5-Amino-2-bromonicotinamide [smolecule.com]
- 2. cymitquimica.com [cymitquimica.com]
- 3. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [5-Amino-2-bromonicotinamide physical and chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15230416#5-amino-2-bromonicotinamide-physical-and-chemical-properties]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)